

# Comparing Pigment Yellow 155 with benzidine yellow pigments

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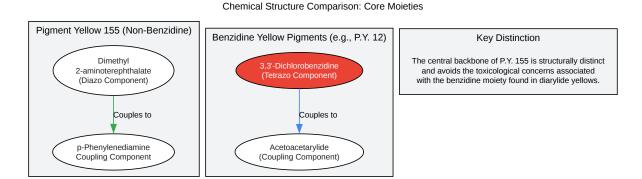
An Objective Comparison for Researchers and Formulation Scientists.

This guide provides a detailed comparison between **Pigment Yellow 155** (P.Y. 155), a high-performance disazo pigment, and the traditional class of benzidine yellow pigments, often referred to as diarylide yellows. The focus is on objective performance metrics, safety profiles, and application suitability, supported by established experimental protocols. P.Y. 155 is frequently positioned as a modern, safer alternative to benzidine-based colorants, making this comparison critical for formulation decisions in plastics, coatings, and inks.[1][2]

#### **Chemical Structure Overview**

**Pigment Yellow 155** is a disazo condensation pigment, not derived from benzidine or its congeners.[3][4] Benzidine yellows, such as the common Pigment Yellow 12, are diarylide pigments typically synthesized from 3,3'-dichlorobenzidine, a derivative of benzidine.[5] This fundamental structural difference is the primary reason for their distinct performance and toxicological profiles.





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Caption: Core chemical differences between P.Y. 155 and Benzidine Yellows.

# **Quantitative Performance Data**

The performance of a pigment is critical for its application. The following table summarizes typical performance data for **Pigment Yellow 155** against common benzidine yellow pigments.



Property	Pigment Yellow 155	Benzidine Yellow (P.Y. 12)	Benzidine Yellow (P.Y. 83)	Test Standard
Colour Index	200310	21090	21108	N/A
Shade	Greenish Yellow	Reddish Yellow	Reddish Yellow	Visual
Lightfastness (Full Shade)	8	5	6-7	ISO 105-B02
Lightfastness (Tint)	7-8	4-5	6	ISO 105-B02
Heat Stability	260-280°C	160-180°C	200°C	ISO 787-21
Migration Resistance	5 (Excellent)	3-4 (Moderate- Good)	4 (Good)	ISO 787-22
Acid Resistance	5 (Excellent)	5 (Excellent)	5 (Excellent)	ISO 787-9 (pH)
Alkali Resistance	5 (Excellent)	5 (Excellent)	5 (Excellent)	ISO 787-9 (pH)
Tinting Strength	High	Very High	Very High	ASTM D387
Opacity	Opaque	Transparent	Semi-transparent	Visual

Data compiled from multiple sources.[1][2][6][7][8] Lightfastness is rated on the Blue Wool Scale from 1 (very poor) to 8 (outstanding). Resistance properties are rated on a scale of 1 (poor) to 5 (excellent).

# Detailed Performance Comparison Pigment Yellow 155

Pigment Yellow 155 is a high-performance organic pigment offering a bright, greenish-yellow shade.[1] Its key advantages lie in its excellent fastness properties. It demonstrates outstanding lightfastness and weather fastness, making it suitable for durable applications like industrial and automotive coatings.[1][6] Its high heat stability allows for its use in plastics processing at elevated temperatures, such as in HDPE up to 260°C without significant color change.[1][7] Furthermore, it exhibits excellent resistance to chemicals (acids, alkalis, solvents) and migration, which is crucial for applications like food packaging and toys where bleeding of



the colorant is unacceptable.[1][6] P.Y. 155 is often recommended as an ideal replacement for both lead chromate and diarylide (benzidine) pigments.[1][2]

### **Benzidine Yellow Pigments**

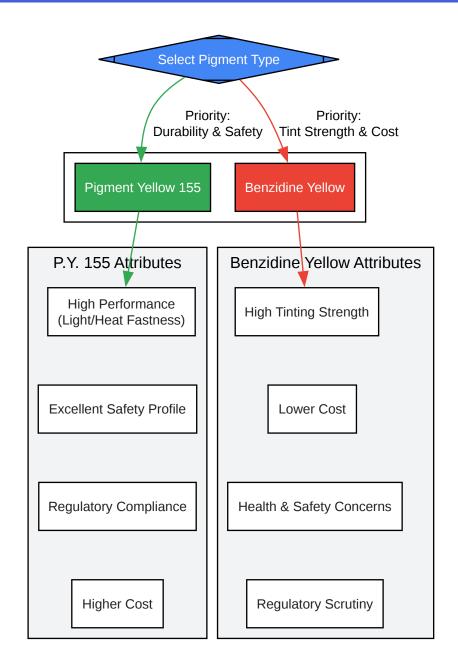
Benzidine yellow pigments, such as P.Y. 12 and P.Y. 83, are known for their very high tinting strength, brilliance, and good transparency.[5][8][9] These properties have made them historically popular, especially in the printing ink industry, where high color strength and transparency are valued for creating vibrant four-color process inks.[9] However, their performance in terms of durability is generally lower than that of P.Y. 155. Their lightfastness and heat stability are moderate, limiting their use in outdoor applications or high-temperature plastics.[5][8] While they offer good resistance to chemicals, their resistance to migration (bleed) can be a concern in plasticized PVC and other systems.[9]

### Health, Safety, and Regulatory Considerations

The most significant differentiator between these pigment classes is their toxicological profile.

- Benzidine Yellows: Benzidine and some of its derivatives, like 3,3'-dichlorobenzidine, are classified as known or reasonably anticipated human carcinogens.[10][11][12] While the pigments themselves are large, generally insoluble molecules with low bioavailability, there is a well-established concern that under certain conditions (e.g., metabolic action, high heat, strong UV exposure), the azo bonds can cleave, releasing the carcinogenic precursor amines.[13][14] This has led to significant regulatory scrutiny. The EU, through REACH, has banned azo dyes that can release specific carcinogenic amines in textiles and leather articles.[14] The EPA has also expressed concern and has taken steps to regulate benzidine-based substances.[11][14]
- **Pigment Yellow 155**: As P.Y. 155 is not manufactured from benzidine or its regulated congeners, it does not carry the same health concerns.[1][2] It represents a safer, modern alternative that allows formulators to avoid the regulatory and safety liabilities associated with benzidine-based colorants.





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Caption: Decision workflow for pigment selection based on key priorities.

## **Experimental Protocols**

The data presented in this guide are derived from standardized testing methodologies. Below are summaries of the key protocols.

## **Lightfastness (ISO 105-B02)**



This is the most common method for testing the colorfastness of textiles and pigments to light. [15][16]

- Principle: A specimen of the pigmented material is exposed to a xenon-arc lamp, which simulates the spectral distribution of natural daylight filtered through window glass.[15][17]
- Procedure:
  - Prepare test specimens (e.g., plastic plaques, coated panels) of a specified size.
  - Simultaneously expose the specimens and a set of eight standardized blue wool references to the xenon-arc light source under controlled conditions of temperature and humidity.[17][18]
  - Periodically mask a portion of the specimens and references to create an unexposed area for comparison.
  - The test ends when the color contrast on the specimen matches a specific grade on the Grey Scale for assessing change in colour.
- Evaluation: The lightfastness is rated by comparing which blue wool reference shows a similar degree of fading to the test specimen. The rating is given on a scale of 1 (very low fastness) to 8 (very high fastness).[17][19]

# Heat Stability (ISO 787-21)

This method compares the heat stability of a pigment in a stoving medium.[20][21][22][23][24]

- Principle: The pigment is dispersed in a binder system (a stoving medium) and subjected to a series of specified high temperatures for a fixed duration.
- Procedure:
  - Disperse the test pigment and a reference standard pigment in the same stoving medium at identical concentrations.
  - Apply films of the pigmented medium to suitable substrates (e.g., metal panels).



- After an initial drying period, place the panels in ovens at various, progressively higher temperatures (e.g., 120°C, 140°C, 160°C, etc.) for a specified time (e.g., 30 minutes).
- Evaluation: After cooling, the color of the test panel at each temperature is compared to the reference standard. The heat stability is reported as the maximum temperature at which no significant color change occurs compared to the standard.

#### **Color Strength (ASTM D387)**

This method determines the relative tinting strength of a chromatic pigment compared to a reference standard.[25][26][27][28][29]

- Principle: The test pigment and a reference standard are each dispersed in a vehicle and then mixed with a standard white pigment paste. The colors of the resulting tints are compared.
- Procedure:
  - Accurately weigh the test pigment and the reference standard.
  - Create separate dispersions of each pigment in a specified vehicle (e.g., linseed oil) using a mechanical muller to ensure thorough dispersion.
  - Mix a precise amount of each pigment dispersion with a standard white paste (e.g., zinc oxide or titanium dioxide).
  - Draw down the two tinted pastes side-by-side on a substrate for visual or instrumental comparison.
- Evaluation: The color strength is typically determined instrumentally using a spectrophotometer or colorimeter. The strength of the test sample is expressed as a percentage of the strength of the reference standard.

#### **Chemical Resistance (Based on ISO 787)**

This is a general procedure to assess resistance to acids and alkalis.



- Principle: A pigmented panel or plastic chip is exposed to a standardized acidic or alkaline solution for a specified period.
- Procedure:
  - Prepare a fully cured coated panel or a solid plastic specimen colored with the test pigment.
  - Place a drop of the test solution (e.g., 5% HCl for acid resistance, 5% NaOH for alkali resistance) onto the surface of the specimen.
  - Cover the spot (e.g., with a watch glass) to prevent evaporation and leave for a specified time (e.g., 24 hours).
  - Rinse the surface with deionized water and dry.
- Evaluation: The tested area is visually assessed for any change in color, gloss, or surface integrity and rated on a 1-5 scale, where 5 indicates no change.

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